

Spectroscopic Characterization of 4-methyl-1H-imidazole-5-carbohydrazide: A Technical Guide

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Compound of Interest

Compound Name: 4-methyl-1H-imidazole-5-carbohydrazide

CAS No.: 71704-67-1

Cat. No.: B103691

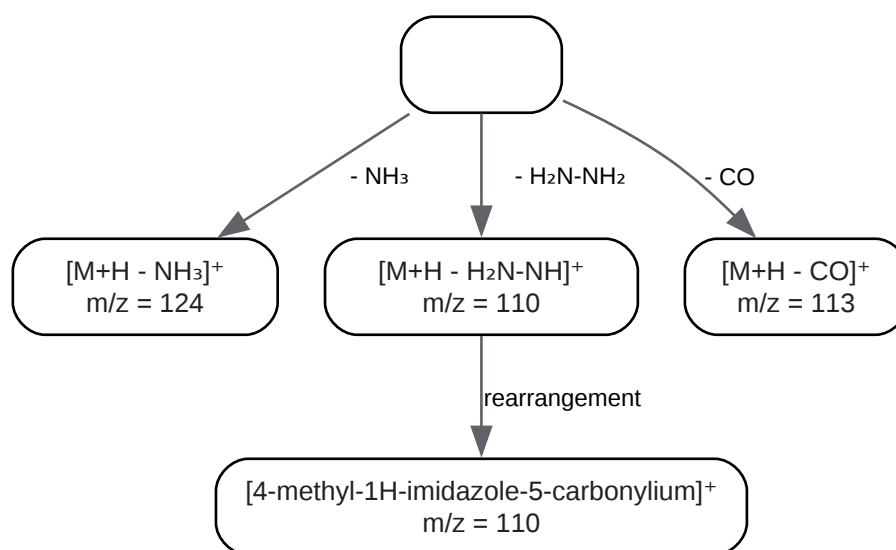
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This technical guide provides a detailed overview of the expected spectroscopic characteristics of **4-methyl-1H-imidazole-5-carbohydrazide**. Given the limited availability of published experimental data for this specific molecule, this document synthesizes information from analogous structures and first principles to offer a robust predictive analysis for researchers, scientists, and professionals in drug development. The methodologies for acquiring and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data are presented, grounded in established chemical principles.

Introduction and Molecular Structure

4-methyl-1H-imidazole-5-carbohydrazide is a heterocyclic compound of interest in medicinal chemistry and drug discovery due to the prevalence of the imidazole scaffold in biologically active molecules. Its structure combines the aromatic imidazole ring with a reactive carbohydrazide functional group, making it a valuable building block for the synthesis of more complex derivatives. Understanding its spectroscopic signature is paramount for reaction monitoring, quality control, and structural confirmation.

The molecular structure consists of a 1H-imidazole ring substituted with a methyl group at position 4 and a carbohydrazide group at position 5. The presence of tautomerism in the imidazole ring and functionalities capable of hydrogen bonding will significantly influence its spectroscopic properties.



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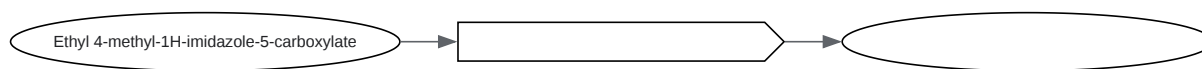
Caption: Predicted ESI-MS Fragmentation Pathway.

Key expected fragments include:

- Loss of ammonia (NH_3): A common loss from primary amines, potentially leading to a fragment at m/z 124.
- Loss of hydrazine ($\text{H}_2\text{N-NH}_2$): Cleavage of the C-N bond of the carbohydrazide could result in a fragment at m/z 110, corresponding to the 4-methyl-1H-imidazole-5-carbonylium ion.
- Loss of carbon monoxide (CO): Following initial fragmentation, the loss of CO is also a plausible pathway.

Synthesis Workflow

A plausible and common method for the synthesis of carbohydrazides is the reaction of a corresponding ester with hydrazine hydrate.



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Caption: Synthetic Workflow for **4-methyl-1H-imidazole-5-carbohydrazide**.

Experimental Protocol: Synthesis

- **Reaction Setup:** In a round-bottom flask, dissolve ethyl 4-methyl-1H-imidazole-5-carboxylate in ethanol.
- **Addition of Reagent:** Add an excess of hydrazine hydrate to the solution.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture and remove the solvent under reduced pressure. The product may precipitate and can be collected by filtration.
- **Purification:** If necessary, purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water).

Conclusion

This guide provides a comprehensive, albeit predictive, spectroscopic and synthetic overview of **4-methyl-1H-imidazole-5-carbohydrazide**. The presented data for NMR, IR, and MS are based on sound chemical principles and analysis of structurally related compounds. These predictions offer a valuable baseline for researchers working with this compound, aiding in its identification, characterization, and quality assessment. Experimental verification of these predictions is encouraged and would be a valuable contribution to the chemical literature.

References

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